

# What are the physical and chemical properties of dimethylamine hydrochloride?

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## Compound of Interest

Compound Name: Dimethylamine hydrochloride

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## An In-depth Technical Guide to Dimethylamine Hydrochloride

### Introduction

**Dimethylamine hydrochloride**, with the CAS number 506-59-2, is the salt formed from the reaction of the secondary amine, dimethylamine, and hydrochloric acid.[1][2] It presents as a white crystalline solid and is a crucial compound in various industrial and research applications.[1][3][4][5][6] For researchers, scientists, and professionals in drug development, it serves as a vital intermediate and reagent in the synthesis of a wide array of pharmaceuticals and other complex organic molecules.[1][3][4][7] This guide provides a comprehensive overview of its physical and chemical properties, supported by experimental protocols and data visualizations.

## Physical Properties

**Dimethylamine hydrochloride** is typically a white to off-white crystalline solid, often described as having foliage-like or needle-like crystals.[3][8][9] While some sources describe it as odorless, others note a slight ammoniacal or amine-like odor.[6][9] A key characteristic of this salt is its hygroscopic nature, meaning it readily absorbs moisture from the air and can be deliquescent.[3][5][9][10][11]

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **dimethylamine hydrochloride**.

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>8</sub> ClN or (CH <sub>3</sub> ) <sub>2</sub> NH·HCl	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Molecular Weight	81.54 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Melting Point	170-173 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Boiling Point	Decomposes above 171 °C	<a href="#">[6]</a> <a href="#">[9]</a>
pH	~5 (100 g/L in H <sub>2</sub> O, 20°C)	<a href="#">[11]</a>
Vapor Pressure	<0.1 hPa (25 °C)	<a href="#">[11]</a>
LogP (Octanol/Water)	-3.28	<a href="#">[11]</a> <a href="#">[14]</a>

## Solubility Profile

**Dimethylamine hydrochloride** exhibits high solubility in polar solvents and is insoluble in nonpolar solvents like diethyl ether.[\[3\]](#)[\[8\]](#)

Solvent	Solubility	Temperature	References
Water	208 g / 100 g	20 °C	<a href="#">[8]</a>
369 g / 100 g	25 °C	<a href="#">[8]</a>	
3000 g / L	20 °C	<a href="#">[11]</a>	
Ethanol	Very Soluble	-	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[13]</a>
Chloroform	16.9 g / 100 g	27 °C	<a href="#">[8]</a>
Diethyl Ether	Insoluble	-	<a href="#">[3]</a> <a href="#">[8]</a>

## Chemical Properties

**Dimethylamine hydrochloride** is a stable compound under standard conditions but is incompatible with strong oxidizing agents.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#) As the salt of a weak base

(dimethylamine,  $pK_a = 10.73$ ) and a strong acid, its aqueous solutions are acidic.<sup>[6][15][16]</sup> It is primarily used as a stable and less volatile source of dimethylamine for organic reactions.

## Reactivity and Stability

- **Stability:** The compound is stable under normal temperature and pressure.<sup>[3][9][11]</sup>
- **Incompatibilities:** It should not be mixed with strong oxidizing agents, nitrites (risk of nitrosamine formation), or strong bases (which will liberate volatile dimethylamine).<sup>[3][5][17]</sup>
- **Hazardous Decomposition:** When heated to decomposition, it can emit toxic fumes, including hydrogen chloride and oxides of nitrogen.<sup>[9]</sup>

## Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of **dimethylamine hydrochloride**.

- **$^1\text{H}$  NMR:** In a suitable deuterated solvent, the proton NMR spectrum is expected to show a singlet corresponding to the six equivalent protons of the two methyl groups and a broad singlet for the two protons on the nitrogen atom.
- **$^{13}\text{C}$  NMR:** The carbon NMR spectrum will display a single resonance corresponding to the two equivalent methyl carbons.<sup>[18]</sup>
- **Infrared (IR) Spectroscopy:** The IR spectrum, often obtained using a KBr pellet, shows characteristic peaks.<sup>[10][19]</sup> Key absorptions include a broad N-H stretching band for the secondary ammonium ion and C-H stretching and bending vibrations for the methyl groups.

## Experimental Protocols

The following sections detail methodologies for the synthesis, purification, and characterization of **dimethylamine hydrochloride**.

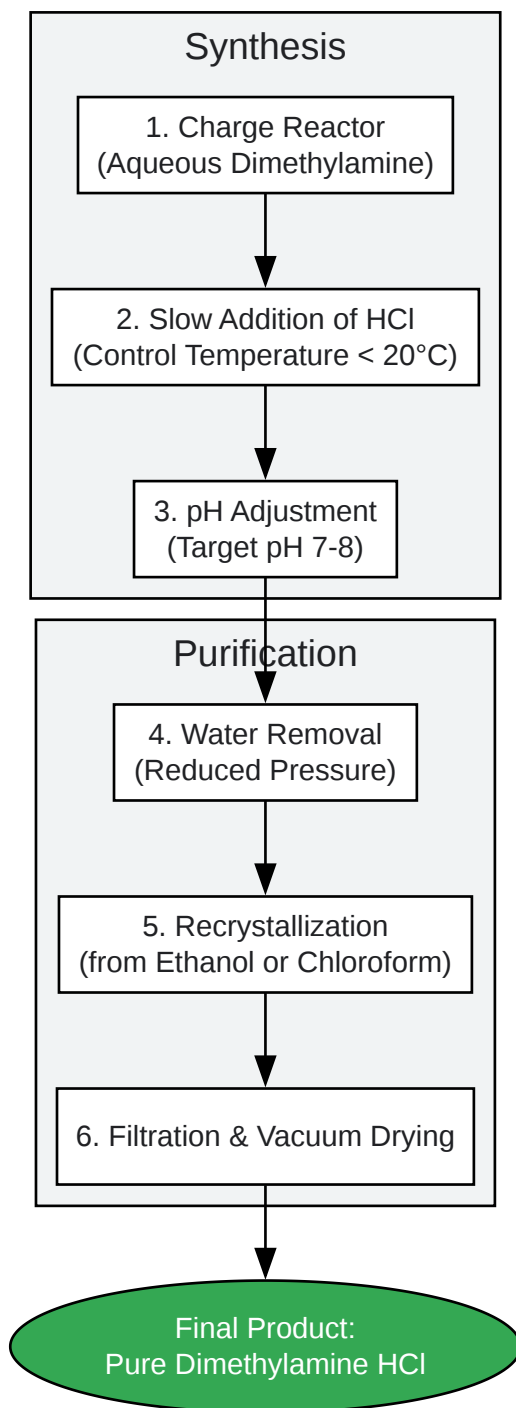
### Protocol for Synthesis and Purification

This protocol describes the formation of **dimethylamine hydrochloride** from its parent amine and acid, followed by purification via recrystallization.

#### Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, an aqueous solution of dimethylamine (e.g., 40%) is placed in a reaction vessel equipped with a stirrer and a cooling bath.
- **Acid Addition:** Concentrated hydrochloric acid is added slowly and portion-wise to the dimethylamine solution.<sup>[2]</sup> The reaction is highly exothermic, and the temperature should be maintained below 15-20 °C using the cooling bath.
- **pH Adjustment:** Continue adding acid until the pH of the solution is neutral to slightly acidic (pH 7-8).<sup>[11]</sup>
- **Decolorization (Optional):** If the solution is colored, a small amount of activated carbon can be added, and the mixture is stirred for 15-30 minutes. The carbon is then removed by filtration.
- **Crystallization:** The water is removed from the filtrate under reduced pressure to concentrate the solution.<sup>[20][21]</sup>
- **Purification:** The crude salt is purified by recrystallization from a suitable solvent, such as absolute ethanol or chloroform, to yield pure white crystals.<sup>[11]</sup>
- **Drying:** The purified crystals are collected by filtration and dried under vacuum to remove any residual solvent.

## Workflow for Synthesis and Purification



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Caption: A flowchart illustrating the synthesis and purification of **dimethylamine hydrochloride**.

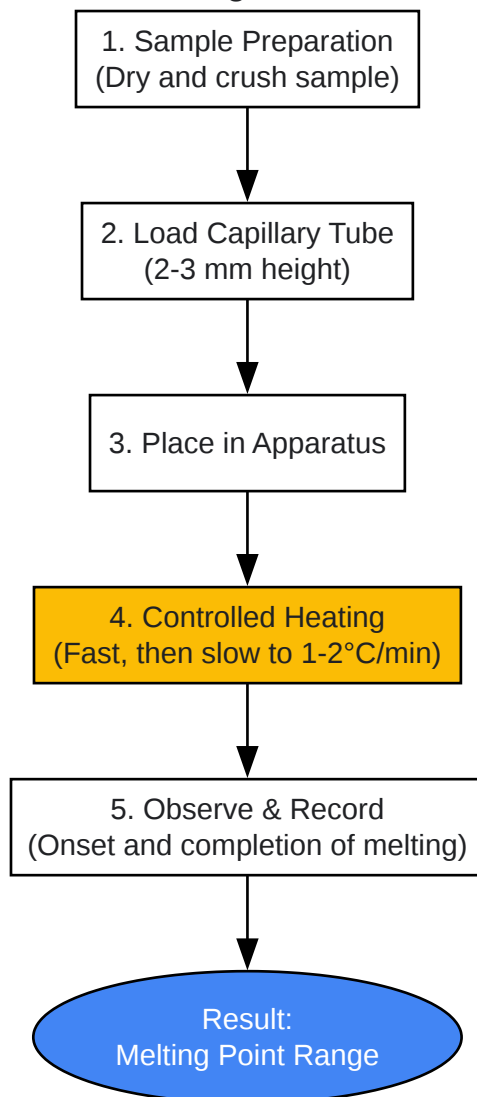
## Protocol for Melting Point Determination

The melting point is a key physical property used to assess the purity of a crystalline solid.

Methodology:

- **Sample Preparation:** Ensure the **dimethylamine hydrochloride** sample is completely dry. Finely crush a small amount of the crystals into a powder.
- **Capillary Loading:** Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- **Instrument Setup:** Place the loaded capillary tube into a calibrated melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20 °C below the expected melting point (170-173 °C). Then, decrease the heating rate to 1-2 °C per minute to ensure accurate measurement.
- **Observation:** Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). A pure sample will have a sharp melting range of 1-2 °C.

## Workflow for Melting Point Determination



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Caption: A standard procedure for determining the melting point of a solid compound.

## Applications in Research and Drug Development

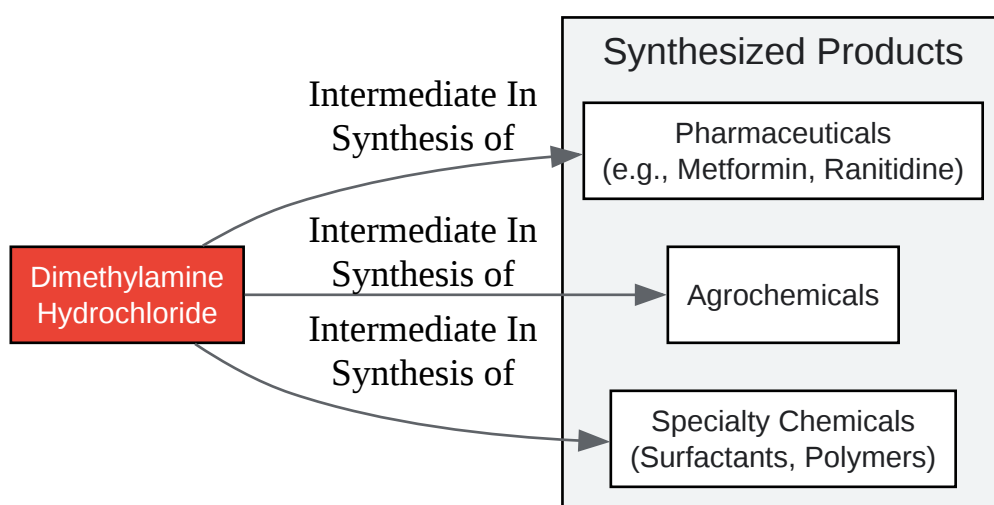
**Dimethylamine hydrochloride** is a cornerstone reagent in the pharmaceutical industry. Its primary function is to act as a stable, easy-to-handle precursor for introducing a dimethylamino group into a target molecule.

Key applications include its use as an intermediate in the synthesis of:

- Metformin: A widely used anti-diabetic medication.[1][3]
- Ranitidine: A medication used to treat stomach ulcers.[1][3]
- Tramadol: An opioid pain medication.[1][3]

Beyond pharmaceuticals, it is used in the synthesis of agrochemicals, surfactants, and as a catalyst in certain polymerization reactions.[4]

### Role as a Chemical Intermediate



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